

Application Notes and Protocols: Benzyl p-Aminobenzoate in Drug Delivery System Research

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Compound of Interest

Compound Name: Benzyl p-aminobenzoate

Cat. No.: B041780

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Introduction: Unlocking the Potential of Benzyl p-Aminobenzoate in Advanced Drug Delivery

Benzyl p-aminobenzoate, an ester of benzyl alcohol and p-aminobenzoic acid (PABA), is a versatile organic molecule that holds significant promise in the field of drug delivery. While its parent molecule, PABA, is known for its role in folate synthesis and as a UV-absorbing agent, **Benzyl p-aminobenzoate**'s unique physicochemical properties make it an excellent candidate for research into novel drug delivery systems.[1] Its aromatic structure and ester linkage provide a scaffold for the design of prodrugs and controlled-release formulations.[2] This guide provides an in-depth exploration of **Benzyl p-aminobenzoate** as a model compound for developing and characterizing sophisticated drug delivery platforms, including topical and injectable systems.

The core of its utility in advanced drug delivery, particularly in targeted therapies like antibody-drug conjugates (ADCs), lies in the related p-aminobenzyl group, which functions as a self-immolative spacer.[3] Upon specific enzymatic cleavage, this linker undergoes a cascade of electronic rearrangements, leading to the efficient and traceless release of a conjugated payload in its active form.[3] This mechanism is pivotal for minimizing off-target toxicity and enhancing therapeutic efficacy. While **Benzyl p-aminobenzoate** itself may not be the active drug in such systems, its structural similarity and chemical handles make it an invaluable tool for researchers developing and optimizing such targeted delivery strategies.

These application notes will provide researchers, scientists, and drug development professionals with a comprehensive overview of the key properties of **Benzyl p-aminobenzoate**, detailed protocols for its formulation into nanoparticles, and methodologies for characterizing its release profile from various delivery vehicles.

Physicochemical Properties of Benzyl p-aminobenzoate

A thorough understanding of the physicochemical properties of a compound is fundamental to the rational design of a drug delivery system. The properties of **Benzyl p-aminobenzoate** are summarized in the table below.

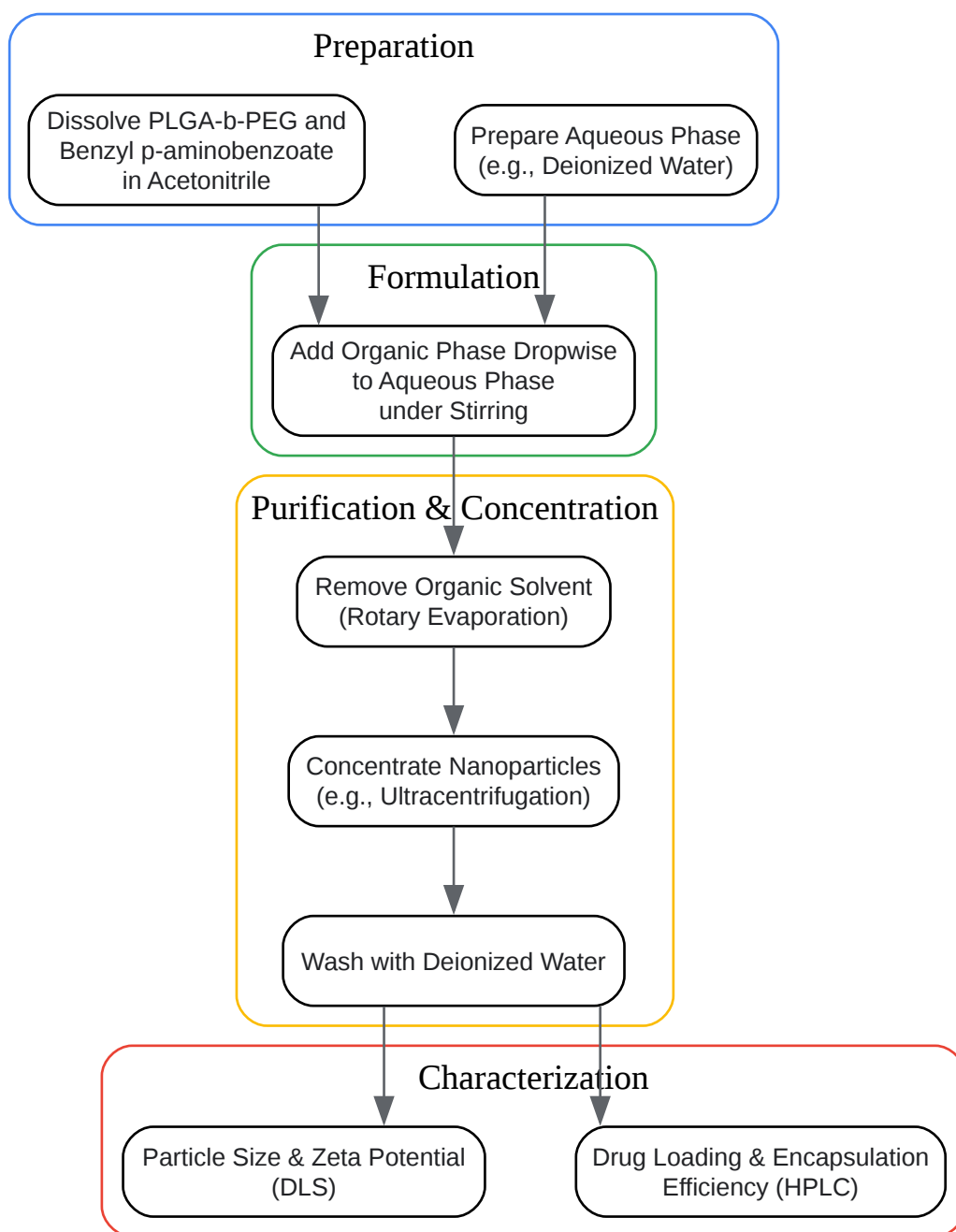
Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₃ NO ₂	[4][5]
Molecular Weight	227.26 g/mol	[4][5]
Melting Point	84.7 °C	[6]
Boiling Point	411.8 ± 20.0 °C (Predicted)	[6]
Density	1.194 ± 0.06 g/cm ³ (Predicted)	[6]
Solubility	Slightly soluble in Chloroform and Methanol	[6]
pKa	2.34 ± 0.10 (Predicted)	[6]
Appearance	White to Off-White Solid	[6]
CAS Number	19008-43-6	[4][5][6]

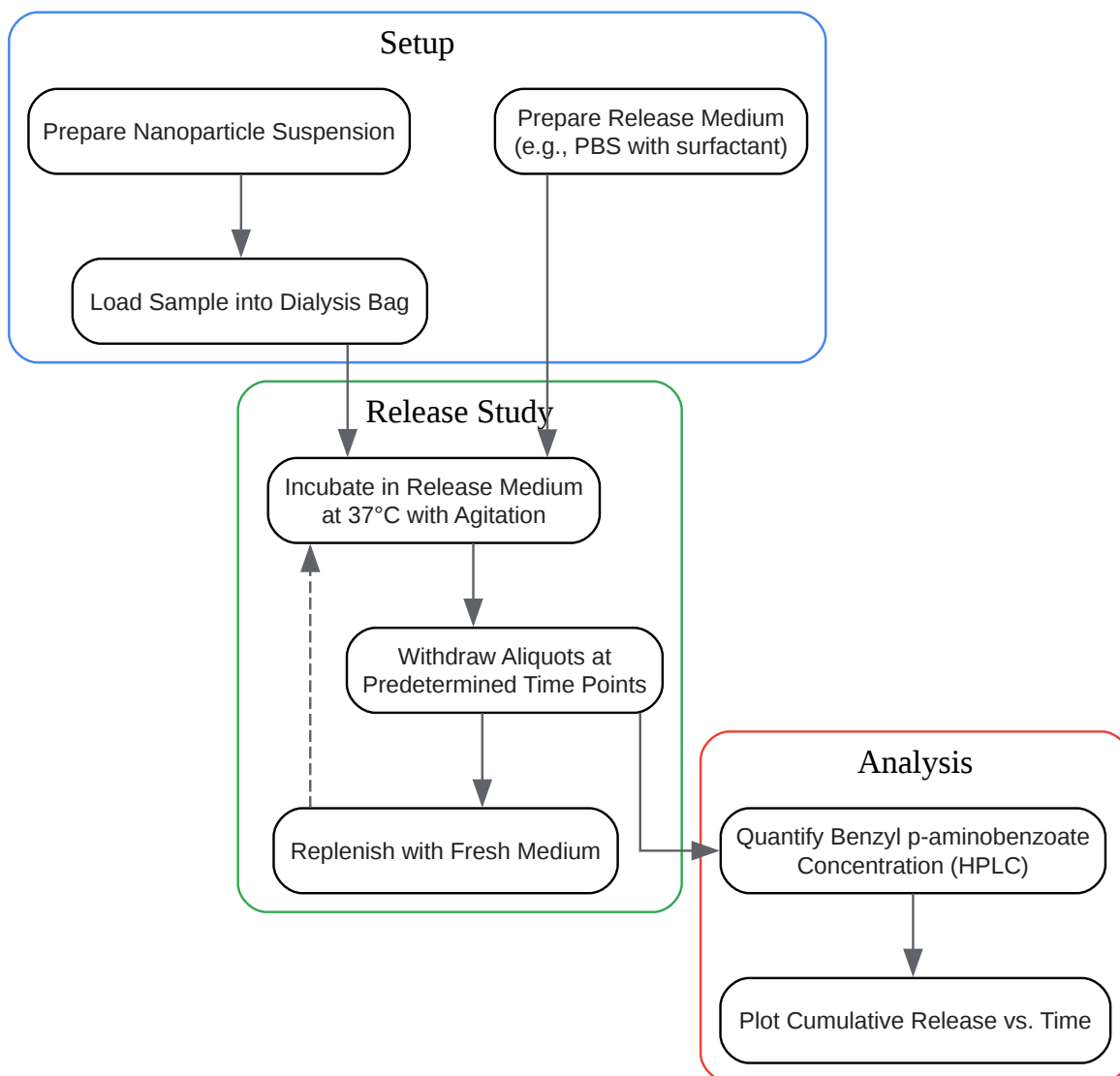
Application 1: Formulation of Benzyl p-aminobenzoate Loaded Nanoparticles

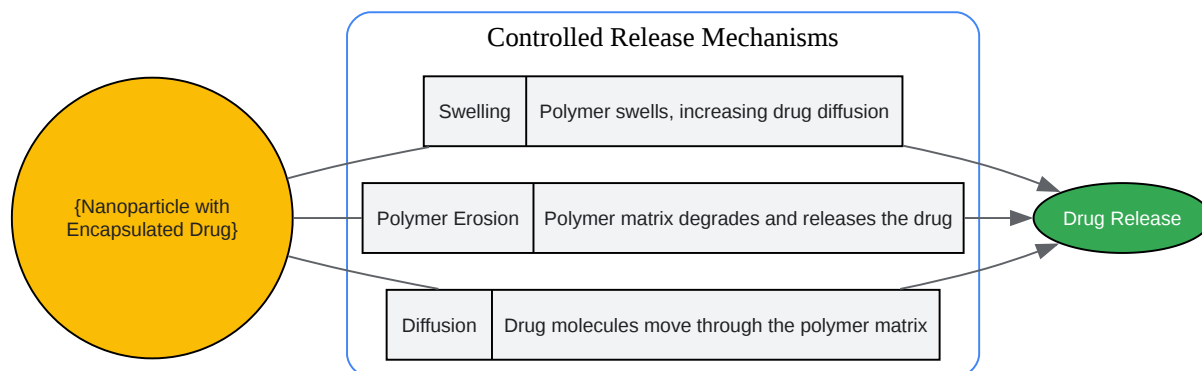
Nanoparticles offer a versatile platform for the delivery of hydrophobic compounds like **Benzyl p-aminobenzoate**, enhancing their bioavailability and enabling targeted delivery.[7] The following protocol details the formulation of polymeric nanoparticles encapsulating **Benzyl p-**

aminobenzoate using the nanoprecipitation method, a straightforward and widely used technique for preparing nanoparticles from pre-formed polymers.[8]

Experimental Workflow: Nanoparticle Formulation







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